

# In-Depth Technical Guide: 4-Methoxyphenyl Isothiocyanate

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## Compound of Interest

Compound Name: 4-Methoxyphenyl isothiocyanate

Cat. No.: B1222635

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## Abstract

**4-Methoxyphenyl isothiocyanate**, a member of the isothiocyanate class of organic compounds, has garnered interest in the scientific community for its potential therapeutic applications. With a molecular weight of 165.21 g/mol, this compound has demonstrated notable antioxidant and cholinesterase inhibitory activities.[1][2] Isothiocyanates, in general, are recognized for their anticancer properties, which are often attributed to their ability to modulate key cellular signaling pathways, including the PI3K/Akt and Nrf2 pathways. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological activities of **4-Methoxyphenyl isothiocyanate**, with a focus on experimental protocols and the underlying molecular mechanisms.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Methoxyphenyl isothiocyanate** is fundamental for its application in research and drug development. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	165.21 g/mol	[1][2][3][4][5]
Molecular Formula	C8H7NOS	[1][2][3]
Appearance	Liquid	[4]
Boiling Point	280-281 °C	[4]
Melting Point	18 °C	[4]
Density	1.196 g/mL at 25 °C	[4]
Refractive Index	n <sub>20/D</sub> 1.653	[4]
CAS Number	2284-20-0	[1][2][3]

## Synthesis

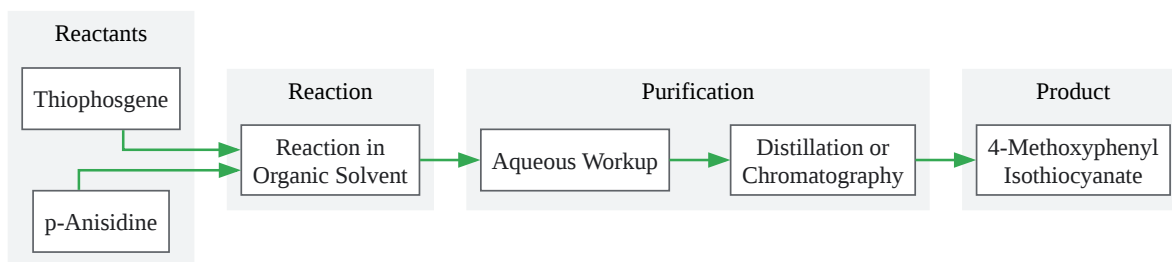
The synthesis of **4-Methoxyphenyl isothiocyanate** is a critical process for ensuring a high-purity compound for experimental use. A general synthetic approach involves the reaction of a precursor aniline with thiophosgene or a related reagent.[6] The purity of the starting materials and strict control of reaction conditions are paramount to achieving a high-quality final product.

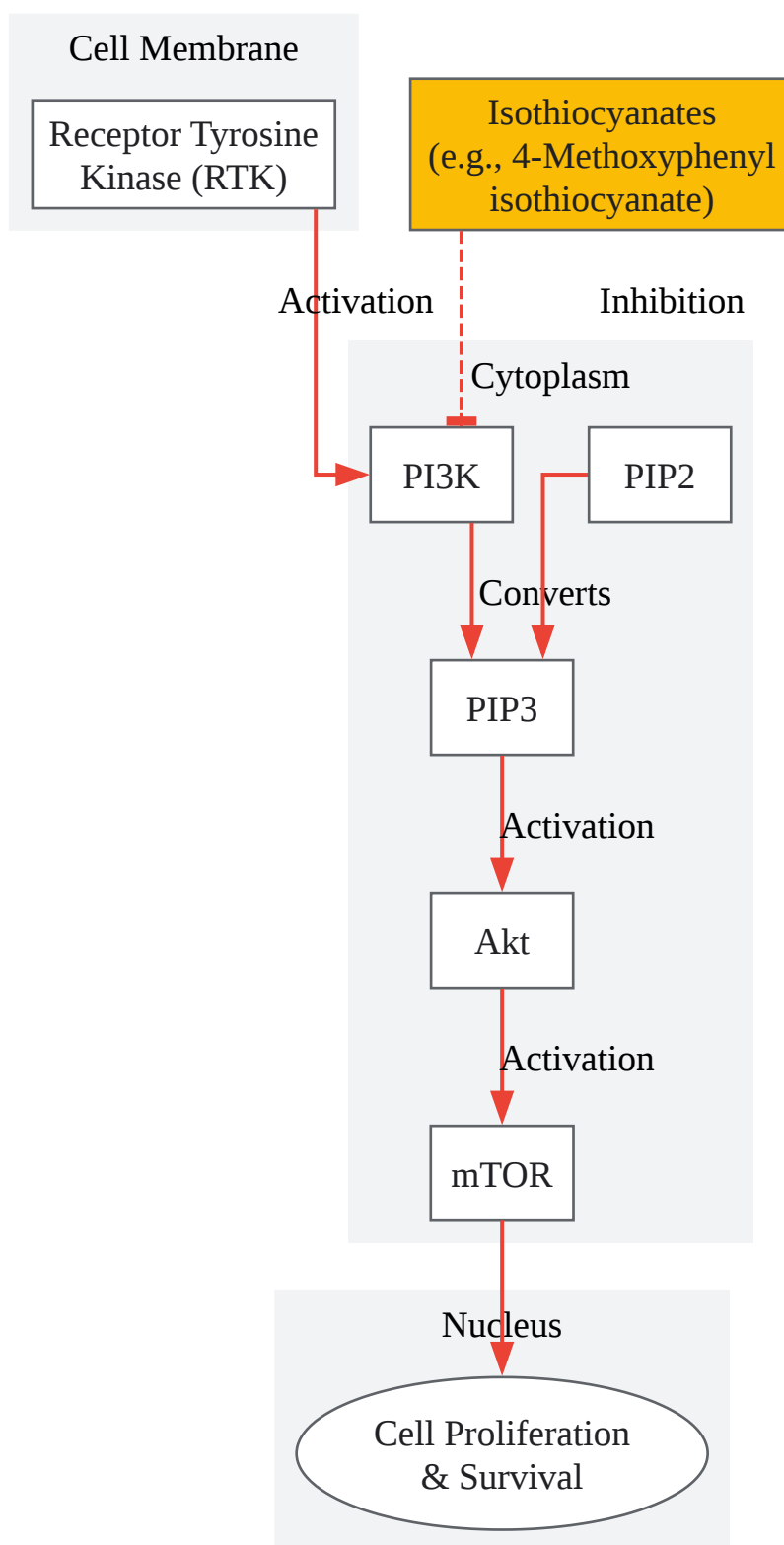
## Experimental Protocol: General Synthesis

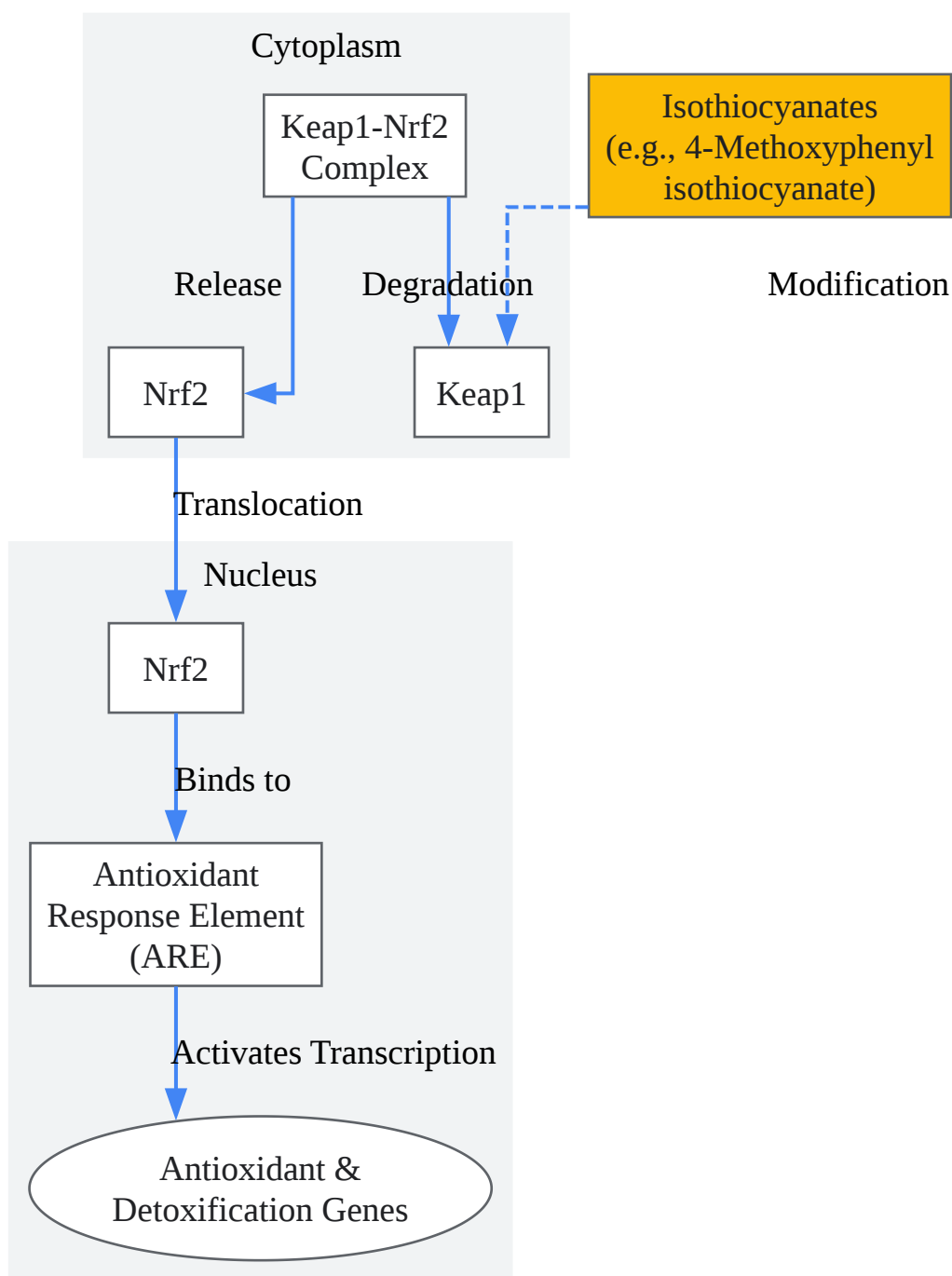
A common method for the synthesis of isothiocyanates involves the following conceptual steps:

- **Reaction Setup:** The precursor, p-anisidine (4-methoxyaniline), is dissolved in a suitable organic solvent, such as dichloromethane or chloroform, in a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Thiophosgene:** A solution of thiophosgene in the same solvent is added dropwise to the stirred solution of p-anisidine at a controlled temperature, typically at or below room temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), to determine the consumption of the starting material and the formation of the product.

- Workup: Upon completion of the reaction, the reaction mixture is typically washed with water and brine to remove any unreacted reagents and byproducts.
- Purification: The crude product is then purified, commonly by distillation under reduced pressure or by column chromatography on silica gel, to yield pure **4-Methoxyphenyl isothiocyanate**.







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. scbt.com [scbt.com]
- 4. 4-Methoxyphenyl isothiocyanate 98 2284-20-0 [sigmaaldrich.com]
- 5. 4-Methoxyphenyl isothiocyanate | C<sub>8</sub>H<sub>7</sub>NOS | CID 75293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbinno.com]
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